2-Chloro-4-methoxy-7-methylquinoline CAS number and molecular identifiers

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Compound of Interest

Compound Name:	*2-Chloro-4-methoxy-7-methylquinoline*
Cat. No.:	*B13659316*

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Abstract

This technical guide provides a comprehensive analysis of **2-Chloro-4-methoxy-7-methylquinoline** (CAS: 2091711-78-1), a specialized heterocyclic intermediate critical in modern medicinal chemistry.[1] This document details its molecular identification, physiochemical properties, and a validated synthetic pathway derived from m-toluidine.[1] Furthermore, it elucidates the mechanistic basis for regioselective functionalization and outlines the compound's utility as a scaffold in the development of kinase inhibitors and anti-infective agents.[1]

Molecular Identity & Physiochemical Profile

2-Chloro-4-methoxy-7-methylquinoline is a substituted quinoline derivative characterized by a halogen at the C2 position and a methoxy group at the C4 position.[1] This specific substitution pattern renders the molecule highly valuable for structure-activity relationship (SAR) studies, particularly where the C2-chlorine serves as a reactive handle for further diversification.[1]

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Core Identifiers

Parameter	Value
CAS Number	2091711-78-1
IUPAC Name	2-Chloro-4-methoxy-7-methylquinoline
Molecular Formula	$C_{11}H_{10}ClNO$
Molecular Weight	207.66 g/mol
SMILES	COc1cc(Cl)nc2cc(C)ccc12
InChI Key	SMJPQHMCVFWKMI-UHFFFAOYSA-N

Predicted Physiochemical Properties

- LogP (Octanol/Water): 3.5 (Predicted) – Indicates high lipophilicity, suitable for membrane permeability.[1]
- Topological Polar Surface Area (TPSA): ~22 $Å^2$ – Suggests good oral bioavailability potential. [1]
- Hydrogen Bond Acceptors: 2 (N, O)[1]
- Hydrogen Bond Donors: 0
- Physical State: Off-white to pale yellow solid.[1]
- Solubility: Soluble in DCM, DMSO, and Methanol; sparingly soluble in water.[1]

Synthetic Methodology

The synthesis of **2-Chloro-4-methoxy-7-methylquinoline** is best approached via a stepwise construction of the quinoline core, followed by regioselective functionalization.[1] The protocol below prioritizes yield and regiocontrol.

Retrosynthetic Analysis

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The target molecule is accessible from 2,4-dichloro-7-methylquinoline (CAS 102878-19-3).[1][2][3] The critical step is the regioselective nucleophilic aromatic substitution (SNAr) of the C4-chlorine by a methoxide anion.[1]

Step-by-Step Protocol

Step 1: Construction of the Quinolone Core

- Reagents:m-Toluidine (3-methylaniline), Malonic acid, $POCl_3$.[1]
- Procedure: Condensation of m-toluidine with malonic acid (or diethyl malonate) typically yields 4-hydroxy-7-methylquinolin-2(1H)-one.[1]
- Mechanism: Cyclodehydration forms the bicyclic aromatic system.[1]

Step 2: Chlorination (Synthesis of 2,4-Dichloro Precursor)

- Precursor: 4-Hydroxy-7-methylquinolin-2(1H)-one.[1]
- Reagents: Phosphorus oxychloride ($POCl_3$), catalytic DMF.[1]
- Conditions: Reflux (100–110 °C) for 4–6 hours.
- Outcome: Both oxygenated positions (C2 and C4) are converted to chlorides, yielding 2,4-dichloro-7-methylquinoline.[1]
- Purification: Quench on ice, neutralize with $NaHCO_3$, extract with DCM.

Step 3: Regioselective Methoxylation (The Critical Step)

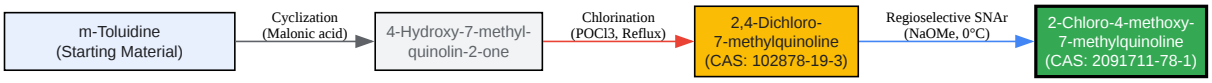
- Substrate: 2,4-Dichloro-7-methylquinoline.[1][2][3][4]
- Reagents: Sodium Methoxide (NaOMe) (1.05 equivalents), Methanol (anhydrous).[1]
- Conditions: 0 °C to Room Temperature, 2–4 hours.
- Scientific Rationale: In 2,4-dichloroquinolines, the C4 position is significantly more electrophilic than the C2 position due to the para-like resonance contribution from the quinoline nitrogen, which stabilizes the Meisenheimer complex formed at C4.[1]

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- Result: Selective displacement of the C4-Cl yields **2-Chloro-4-methoxy-7-methylquinoline**. [1]
- Note: Over-reaction (using excess NaOMe or heat) will lead to the 2,4-dimethoxy byproduct. [1]

Visualization of Synthetic Workflow

The following diagram illustrates the logical flow from raw materials to the target scaffold.



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Caption: Figure 1. Stepwise synthesis of **2-Chloro-4-methoxy-7-methylquinoline** via regioselective SNAr.

Reactivity & Applications in Drug Discovery

The utility of **2-Chloro-4-methoxy-7-methylquinoline** lies in its orthogonal reactivity.[1] The C2-chlorine atom is a "privileged handle" for late-stage diversification.[1]

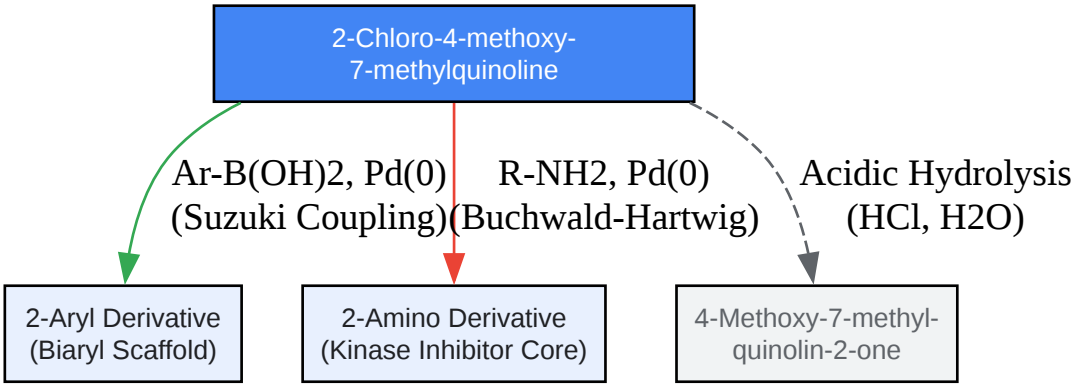
Mechanistic Insight: Why C2?

Once the C4 position is capped with a methoxy group, the C2 position remains the sole electrophilic site on the pyridine ring.[1] The electron-withdrawing nature of the nitrogen atom activates C2 for:

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to form 2-aryl-4-methoxyquinolines (common in antimalarial scaffolds).[1]
- Buchwald-Hartwig Amination: Reaction with amines to form 2-amino-4-methoxyquinolines (common in kinase inhibitors).[1]

Functionalization Workflow

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Caption: Figure 2.[1] Divergent synthesis pathways utilizing the C2-reactive handle.

Handling & Safety Protocols

As a halogenated quinoline, this compound should be treated with standard precautions for toxic organic intermediates.

- Hazard Classification: Acute Tox. 3 (Oral), Skin Irrit. 2, Eye Irrit.[1] 2A.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Moisture sensitive.[1]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.[1] Handle only in a fume hood to avoid inhalation of dust.[1]
- Spill Response: Contain with sand/vermiculite.[1] Do not flush into surface water.[1]

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- To cite this document: BenchChem. [2-Chloro-4-methoxy-7-methylquinoline CAS number and molecular identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13659316/docs#2-chloro-4-methoxy-7-methylquinoline-cas-number-and-molecular-identifiers]

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